

Application Notes and Protocols for the Precipitation of (Acetato-O)hydroxycalcium

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Compound of Interest

Compound Name: (Acetato-O)hydroxycalcium

Cat. No.: B15177586

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Abstract

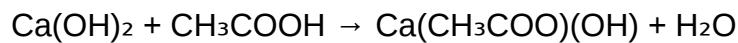
This document provides a detailed experimental protocol for the precipitation of **(Acetato-O)hydroxycalcium**, also known as calcium acetate hydroxide. The synthesis is based on the neutralization reaction between calcium hydroxide and acetic acid. While direct protocols for this specific compound are not widely available, this procedure is derived from established methods for the synthesis of calcium acetate, with stoichiometric modifications to favor the formation of the hydroxy-substituted product. This protocol is intended for research and development purposes.

Introduction

(Acetato-O)hydroxycalcium is a chemical compound with the formula $\text{Ca}(\text{CH}_3\text{COO})(\text{OH})$. It is a salt of calcium, acetic acid, and a hydroxide. The presence of both acetate and hydroxide ligands gives this compound unique properties that may be of interest in various applications, including as a precursor for other calcium-containing materials or in contexts where a controlled release of acetate and hydroxide ions is desired. The protocol herein describes a straightforward precipitation method for the synthesis of this compound.

Experimental Protocol

This protocol is based on the chemical reaction:

**Materials:**

- Calcium Hydroxide ($\text{Ca}(\text{OH})_2$)
- Glacial Acetic Acid (CH_3COOH)
- Deionized Water
- Acetone (for washing)
- Beakers
- Magnetic stirrer and stir bar
- Heating plate
- Filtration apparatus (e.g., Büchner funnel and flask)
- Filter paper
- Drying oven

Procedure:

- Preparation of Calcium Hydroxide Slurry:
 - In a 250 mL beaker, add 7.41 g (0.1 mol) of calcium hydroxide to 100 mL of deionized water.
 - Stir the mixture using a magnetic stirrer to form a uniform slurry.
- Reaction with Acetic Acid:
 - Slowly add 5.72 mL (0.1 mol) of glacial acetic acid to the calcium hydroxide slurry while stirring continuously. The addition should be done dropwise to control the exothermic reaction.

- After the addition is complete, continue stirring the mixture at room temperature for 2 hours to ensure the reaction goes to completion. The pH of the resulting solution is expected to be alkaline.[1]
- Precipitation and Isolation:
 - The solubility of calcium acetate derivatives tends to decrease with increasing temperature.[2] To induce precipitation, gently heat the solution to approximately 80°C while stirring.[3]
 - Alternatively, precipitation can be induced by adding a non-solvent. Slowly add acetone to the stirred solution until a white precipitate forms.[2]
 - Once precipitation is complete, allow the mixture to cool to room temperature.
- Filtration and Washing:
 - Collect the white precipitate by vacuum filtration using a Büchner funnel and filter paper.
 - Wash the filter cake with copious amounts of acetone to remove any unreacted acetic acid and water.[2] Repeat the washing step twice.
- Drying:
 - Dry the collected solid in a drying oven at 60-70°C until a constant weight is achieved.[3]
 - The final product is a white powder of **(Acetato-O)hydroxycalcium**.

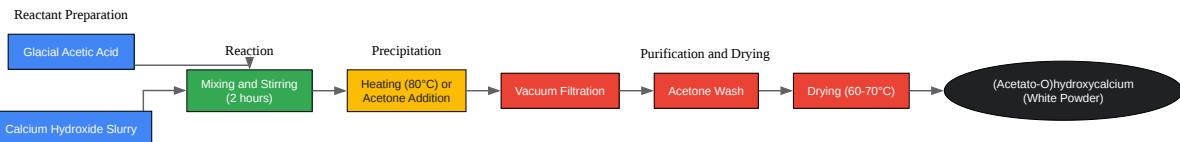
Data Presentation

The following table summarizes key parameters for the synthesis of calcium acetate, which can be used as a reference for the **(Acetato-O)hydroxycalcium** protocol.

Parameter	Value	Reference
Reactants		
Calcium Source	Calcium Carbonate or Calcium Hydroxide	[3][4]
Acid	Acetic Acid	[3][4]
Reaction Conditions		
Temperature	Room Temperature to 80°C	[3]
Reaction Time	2-3 hours	[3]
Purification		
Washing Solvent	Acetone	[2]
Drying Temperature	60-70°C	[3]
Product Information		
Common Form	Anhydrous or Monohydrate (for Calcium Acetate)	[4]
pH of Solution (Calcium Acetate)	~7.6	[1]

Visualizations

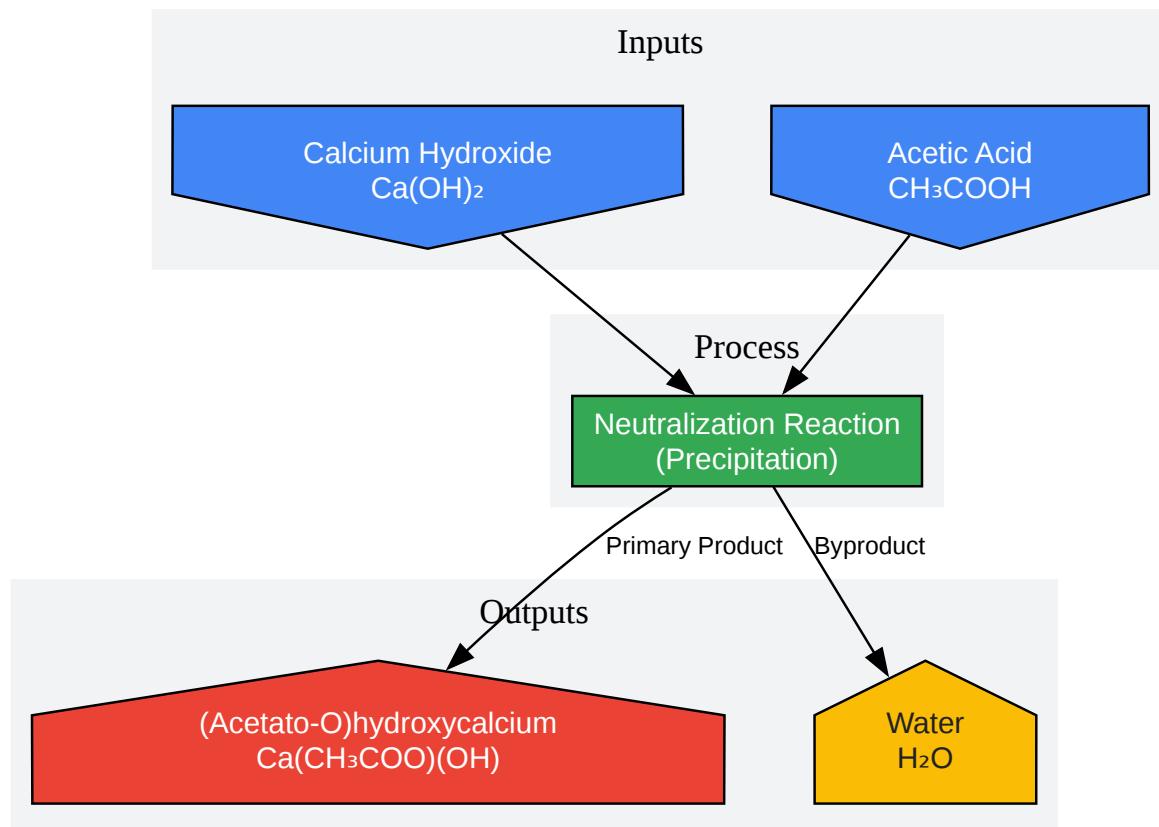
Experimental Workflow Diagram



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Caption: Experimental workflow for the synthesis of **(Acetato-O)hydroxycalcium**.

Logical Relationship Diagram



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Caption: Logical relationship of reactants to products in the synthesis.

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